

# Ethylene Glycol Diglycidyl Ether: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Ethylene glycol diglycidyl ether

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and toxicological profile of **Ethylene Glycol Diglycidyl Ether** (EGDGE). EGDGE is a versatile bifunctional epoxide commonly used as a reactive diluent and crosslinking agent in various industrial and biomedical applications.[1] Due to its reactive nature, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are critical for researchers and professionals in laboratory and drug development settings.

## Chemical and Physical Properties

**Ethylene Glycol Diglycidyl Ether**, with the CAS number 2224-15-9, is a clear, colorless liquid.[2] It is characterized by the presence of two reactive epoxide groups, which are responsible for its crosslinking capabilities.[3]

Property	Value	Reference
CAS Number	2224-15-9	[4]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	[4]
Molecular Weight	174.2 g/mol	[4]
Appearance	Clear, colorless liquid	[2]
Boiling Point	112 °C at 4.5 mm Hg	[2]
Density	1.118 g/mL at 25 °C	[2]
Solubility	Water soluble	[1]
Synonyms	1,2-Bis(2,3-epoxypropoxy)ethane, 1,2-Diglycidyloxyethane, EGDGE	[2]

## Toxicological Profile and Health Hazards

EGDGE is classified as a hazardous substance with multiple health effects. Acute and chronic exposure can lead to serious health issues. It is crucial to minimize exposure and handle this compound with appropriate precautions.[2]

### Acute Toxicity

EGDGE is harmful if swallowed.[5] Animal studies have established the following acute oral toxicity values:

Test Animal	LD <sub>50</sub> (Oral)	Reference
Mouse	460 mg/kg	[2]
Rat	2500 uL/kg	[2]
Rat	500 mg/kg (ATE)	[4]

### Skin and Eye Irritation

EGDGE is a known irritant to the skin and can cause serious eye damage.[2][5] Direct contact with the skin can lead to inflammation characterized by itching, scaling, reddening, or occasionally blistering.[2] In the eyes, it can cause redness, watering, and itching.[2]

## Sensitization

EGDGE is a skin sensitizer, meaning that repeated exposure may lead to an allergic skin reaction.[5]

## Germ Cell Mutagenicity

EGDGE is suspected of causing genetic defects.[5] Its classification as a possible mutagen indicates that there is no acceptable exposure limit, and exposure should be minimized.[2]

## Reproductive Toxicity

This chemical may damage fertility or the unborn child.[5]

## Experimental Protocols for Toxicological Assessment

The toxicological data for EGDGE are derived from standardized tests, primarily following OECD guidelines. Below are detailed methodologies for key toxicological endpoints.

### Acute Dermal Irritation/Corrosion (Following OECD Guideline 404)

- Test System: Healthy young adult albino rabbits.
- Procedure: A single dose of 0.5 mL (if liquid) or 0.5 g (if solid, moistened with a suitable vehicle) of the test substance is applied to a small area (approx. 6 cm<sup>2</sup>) of shaved skin. The application site is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the reactions is scored.

- Endpoint: The mean scores for erythema and edema are calculated to determine the irritation potential.

## Acute Eye Irritation/Corrosion (Following OECD Guideline 405)

- Test System: Healthy adult albino rabbits.
- Procedure: A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control. The eyelids are held together for about one second.
- Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The severity of the reactions is scored.
- Endpoint: The scores for corneal opacity, iritis, and conjunctival redness and chemosis are used to classify the substance's irritation or corrosion potential.

## Skin Sensitization - Local Lymph Node Assay (LLNA; Following OECD Guideline 429)

- Test System: Female CBA/J mice.
- Procedure: A minimum of three concentrations of the test substance, a vehicle control, and a positive control are used. A common vehicle is acetone/olive oil (4:1 v/v).<sup>[6]</sup> 25 µL of the test substance or control is applied to the dorsal surface of each ear for three consecutive days.<sup>[7]</sup>
- Measurement: On day 6, the mice are injected intravenously with <sup>3</sup>H-methyl thymidine. Five hours later, the draining auricular lymph nodes are excised, and the incorporation of <sup>3</sup>H-methyl thymidine is measured as disintegrations per minute (DPM).
- Endpoint: A Stimulation Index (SI) is calculated by dividing the mean DPM per mouse in each treated group by the mean DPM per mouse in the vehicle control group. An SI of  $\geq 3$  is considered a positive result for sensitization.<sup>[8]</sup>

## Bacterial Reverse Mutation Test (Ames Test; Following OECD Guideline 471)

- **Test System:** Histidine-requiring strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and/or a tryptophan-requiring strain of *Escherichia coli* (e.g., WP2 uvrA).
- **Procedure:** The test is conducted with and without a metabolic activation system (S9 mix from rat liver). Various concentrations of the test substance, a negative control (vehicle), and positive controls are tested. The bacteria, test substance, and S9 mix (if used) are combined and plated on a minimal glucose agar medium.
- **Observation:** The plates are incubated at 37°C for 48-72 hours.
- **Endpoint:** The number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) is counted. A substance is considered mutagenic if it produces a concentration-related increase in the number of revertant colonies.

## Combined Repeated Dose and Reproductive/Developmental Toxicity Screening (Following OECD Guideline 422)

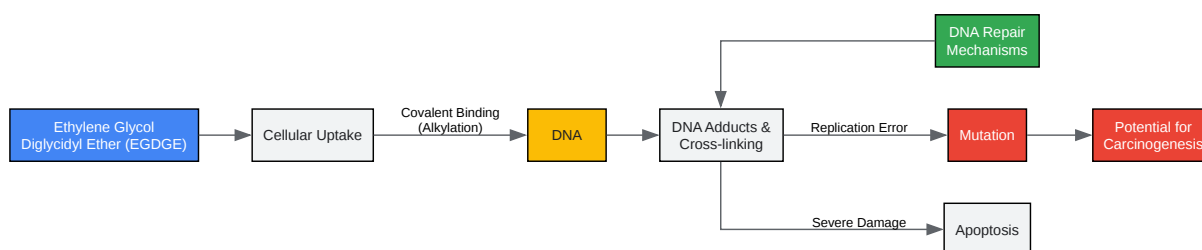
- **Test System:** Rats (e.g., Wistar or Sprague-Dawley).
- **Procedure:** The test substance is administered orally to groups of male and female rats daily for a set period before mating, during mating, and for females, throughout gestation and lactation.<sup>[4]</sup> Males are dosed for a minimum of four weeks, and females for approximately 63 days.<sup>[4]</sup>
- **Observations:** Data on clinical signs, body weight, food consumption, mating performance, fertility, parturition, and pup viability and growth are collected. At the end of the study, a full necropsy and histopathological examination of reproductive and other major organs are performed.
- **Endpoint:** The study identifies the No-Observed-Adverse-Effect Level (NOAEL) for systemic toxicity, reproductive performance, and developmental effects.

## Mechanisms of Toxicity

The toxicity of EGDGE is primarily attributed to the high reactivity of its two epoxide rings.

### Genotoxicity Signaling Pathway

The electrophilic epoxide groups of EGDGE can react with nucleophilic sites on cellular macromolecules, including DNA. This can lead to the formation of DNA adducts, which are covalent modifications of the DNA. If not repaired, these adducts can lead to mutations during DNA replication, which is the basis of its mutagenic potential. Bifunctional epoxides like EGDGE can also cause DNA cross-linking, which is a particularly severe form of DNA damage.



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Caption: Genotoxicity pathway of EGDGE leading to potential carcinogenesis.

### Reproductive Toxicity Mechanism

The reproductive toxicity of ethylene glycol ethers is often mediated by their metabolites. These metabolites can interfere with critical cellular processes in the reproductive organs, leading to effects such as testicular atrophy and adverse effects on fertility.[9]

### Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling EGDGE.

## Engineering Controls

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations of vapors low.[\[2\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[2\]](#)

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[10\]](#)
- Skin Protection:
  - Gloves: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any damage before use.[\[10\]](#)
  - Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.[\[2\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate vapor cartridge.[\[2\]](#)

## Handling and Storage

- Handling: Avoid all contact with skin, eyes, and clothing. Do not breathe vapors or mists.[\[2\]](#) Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and dark place.[\[11\]](#) Keep away from heat, sources of ignition, and incompatible materials such as oxidizing agents, strong acids, strong alkalis, and amines.[\[2\]](#) Store locked up.[\[10\]](#)

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[2\]](#)

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention immediately.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[2\]](#)

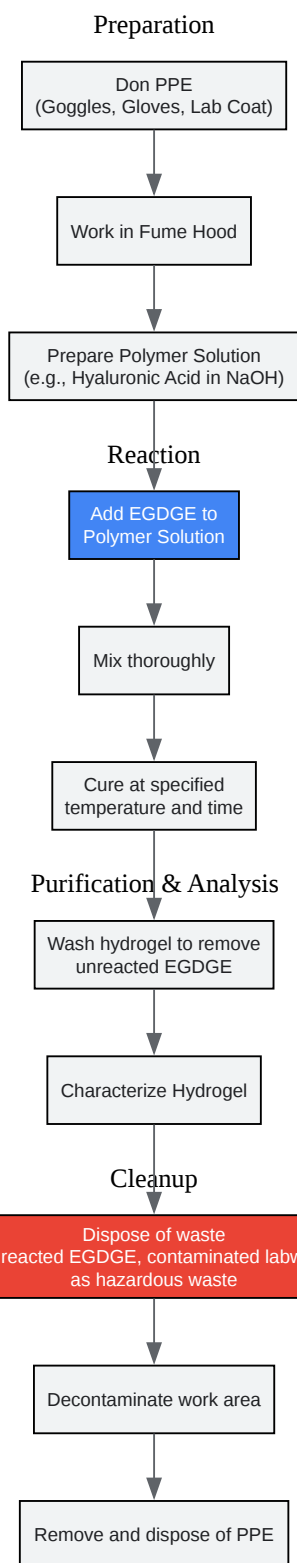
## Spill and Disposal

- Spill Cleanup: Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable, closed container for disposal.[\[10\]](#) Prevent the spill from entering sewers or waterways.
- Waste Disposal: Dispose of EGDGE and its container as hazardous waste in accordance with local, regional, and national regulations.[\[5\]](#)

## Experimental Workflow: Hydrogel Synthesis using EGDGE

This workflow outlines the safe handling of EGDGE in a typical laboratory procedure for preparing a crosslinked hydrogel.





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Caption: Safe workflow for hydrogel synthesis using EGDGE as a crosslinker.

By adhering to the information and procedures outlined in this guide, researchers and professionals can mitigate the risks associated with **Ethylene Glycol Diglycidyl Ether** and ensure a safe laboratory environment.

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## References

- 1. Formation of stable adducts and absence of depurinating DNA adducts in cells and DNA treated with the potent carcinogen dibenzo[a,l]pyrene or its diol epoxides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
- 3. epoxy-europe.eu [epoxy-europe.eu]
- 4. oecd.org [oecd.org]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. kops.uni-konstanz.de [kops.uni-konstanz.de]
- 8. oecd.org [oecd.org]
- 9. Reproductive toxicity of the glycol ethers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Acute Dermal Irritation OECD 404 - Toxicology IND Services [toxicology-ind.com]
- 11. Formation of benzo[a]pyrene diol epoxide-DNA adducts at specific guanines within K-ras and p53 gene sequences: stable isotope-labeling mass spectrometry approach - PubMed [pubmed.ncbi.nlm.nih.gov]
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